

6-Dodecyne: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Dodecyne

Cat. No.: B1360278

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety precautions and detailed handling guidelines for **6-dodecyne**. The information herein is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

6-Dodecyne is a colorless to light yellow liquid.^[1] A summary of its key physical and chemical properties is provided in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂	[2]
Molecular Weight	166.31 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	[1][2]
Boiling Point	99-100 °C at 4 mmHg	[3]
Density	0.787 g/cm ³	[3]
Refractive Index	1.439	[4]
Solubility	Insoluble in water, soluble in organic solvents.	[5]

Hazard Identification and Safety Precautions

6-Dodecyne is classified as a combustible liquid and may be fatal if swallowed and enters airways due to aspiration hazard.[2][6] It may also cause skin and eye irritation.[6]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2 (50% of notifications)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2 (50% of notifications)	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3 (50% of notifications)	H335: May cause respiratory irritation

Source: Aggregated GHS information from ECHA C&L Inventory.[6]

Safety Precautions

Given the hazardous nature of **6-dodecyne**, the following safety precautions are mandatory:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
 - Skin and Body Protection: Wear a lab coat and closed-toe shoes.
- Handling: Avoid contact with skin, eyes, and clothing.[\[5\]](#) Do not breathe vapors. Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#) Store locked up.

Flammability and Toxicity Data

Quantitative data on the flammability and toxicity of **6-dodecyne** is limited. The following tables summarize the available information. Where specific data for **6-dodecyne** is unavailable, data for the structurally similar compound n-dodecane is provided for reference with a clear disclaimer.

Flammability Data

Parameter	Value	Notes
Flash Point	$\geq 93.3\text{ }^{\circ}\text{C}$ (200 $^{\circ}\text{F}$)	For 6-Dodecyne [7]
Autoignition Temperature	No data available	For 6-Dodecyne
Upper/Lower Explosive Limits	No data available	For 6-Dodecyne

Reference Data for n-Dodecane (CAS: 112-40-3):

Parameter	Value
Flash Point	74 °C (165 °F)
Autoignition Temperature	200 °C (392 °F)
Lower Explosive Limit	0.6%

Disclaimer: The flammability data for n-dodecane is provided for informational purposes only and may not be representative of **6-dodecyne**.

Toxicological Data

Test	Route	Species	Value
LD50	Oral	Not available	No data available
LD50	Dermal	Not available	No data available
LC50	Inhalation	Not available	No data available

Experimental Protocols

The following protocols provide detailed methodologies for the safe handling and use of **6-dodecyne** in a research setting.

General Handling and Dispensing

Due to the potential for air and moisture sensitivity of alkynes, it is recommended to handle **6-dodecyne** under an inert atmosphere (e.g., nitrogen or argon).

Materials:

- **6-Dodecyne**
- Schlenk flask or other suitable reaction vessel with a septum
- Inert gas source (nitrogen or argon) with a manifold
- Dry, clean syringes and needles

- Cannula (double-tipped needle) for larger volume transfers

Procedure:

- Inerting the Reaction Vessel:
 - Assemble the dry glassware and connect it to the Schlenk line.
 - Evacuate the flask under vacuum and backfill with inert gas.
 - Repeat this cycle three times to ensure an inert atmosphere.
- Syringe Transfer (for small volumes):
 - Purge a dry syringe with inert gas.
 - Pierce the septum of the **6-dodecyne** container with the needle and draw the desired volume.
 - Inject the **6-dodecyne** into the reaction vessel through the septum.
- Cannula Transfer (for larger volumes):
 - Ensure both the source and receiving flasks are under a positive pressure of inert gas.
 - Insert one end of the cannula into the source flask, ensuring the tip is below the liquid level.
 - Insert the other end of the cannula into the receiving flask.
 - Carefully increase the inert gas pressure in the source flask or slightly reduce the pressure in the receiving flask to initiate the transfer.

Typical Experimental Workflow: A Generic Reaction

This protocol outlines a general workflow for a reaction involving **6-dodecyne**. Specific reaction conditions (temperature, solvent, stoichiometry) will vary depending on the desired transformation.

Procedure:

- Reaction Setup:
 - Set up the reaction vessel under an inert atmosphere as described in section 4.1.
 - Add the solvent and any other reagents to the reaction flask using appropriate transfer techniques.
- Addition of **6-Dodecyne**:
 - Add **6-dodecyne** to the reaction mixture via syringe or cannula transfer.
- Reaction Monitoring:
 - Monitor the progress of the reaction using appropriate analytical techniques (e.g., TLC, GC, NMR).
- Work-up:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction appropriately (e.g., by adding water or a saturated aqueous solution).
 - Extract the product with a suitable organic solvent.
 - Wash the organic layer with brine, dry over an anhydrous salt (e.g., MgSO_4), and filter.
- Purification:
 - Remove the solvent under reduced pressure.
 - Purify the crude product by a suitable method, such as column chromatography or distillation.

Emergency Procedures

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[7\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[7\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[7\]](#)
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may spread along floors.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.[\[7\]](#)

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid contact with the substance. Keep away from heat and sources of ignition.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

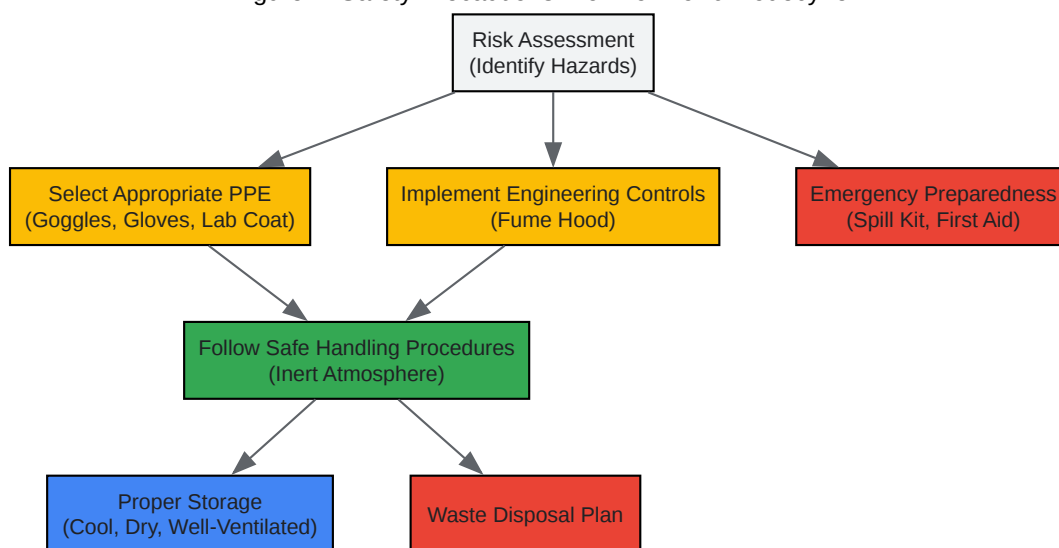
Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[7\]](#) Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.

Visualizations

The following diagrams illustrate key safety and experimental workflows.

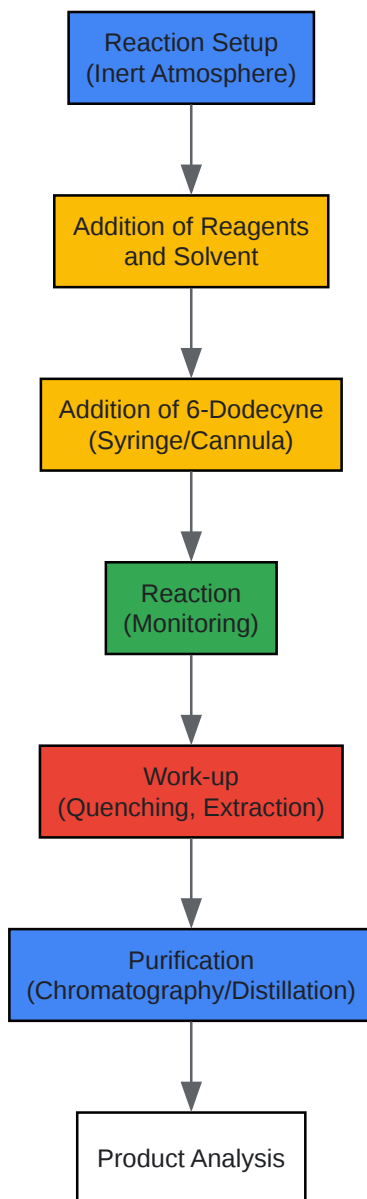
Figure 1: Safety Precautions Workflow for 6-Dodecyne



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Figure 1: Safety Precautions Workflow for **6-Dodecyne**

Figure 2: General Experimental Workflow for a Reaction with 6-Dodecyne



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Figure 2: General Experimental Workflow with **6-Dodecyne**

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